

Application Notes and Protocols for the Synthesis of Dykellic Acid

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Compound of Interest		
Compound Name:	Dykellic acid	
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These application notes provide a detailed overview of the starting materials, reagents, and experimental protocols for the total synthesis of **Dykellic acid**. The information presented is collated from the first reported total synthesis by Thompson, C. M., Quinn, C. A., & Hergenrother, P. J. (2009). This document is intended to serve as a comprehensive resource for researchers engaged in the synthesis of **Dykellic acid** and its analogues for further investigation into its therapeutic potential.

Overview of the Synthetic Strategy

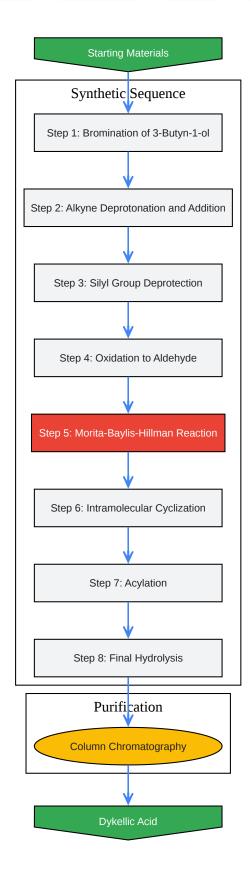
The total synthesis of **Dykellic acid** is achieved through a convergent eight-step linear sequence starting from commercially available materials. A key transformation in this synthesis is a Morita-Baylis-Hillman (MBH) reaction to construct a key carbon-carbon bond. The overall strategy involves the sequential construction of the core bicyclic lactone structure followed by the installation of the side chain.

Logical Flow of the Synthetic Pathway

The synthesis begins with the preparation of a key aldehyde intermediate, which then undergoes the crucial Morita-Baylis-Hillman reaction. Subsequent steps involve cyclization to form the lactone ring, followed by functional group manipulations to complete the synthesis of the natural product.









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